

Application Notes and Protocols: AICAR Phosphate Solution

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Compound of Interest

Compound Name: AICAR phosphate

Cat. No.: B2847976

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Introduction

AICAR (5-aminoimidazole-4-carboxamide-1- β -D-ribofuranoside), also known as Acadesine, is a cell-permeable adenosine analog that acts as a potent activator of AMP-activated protein kinase (AMPK).[1][2][3] Upon cellular uptake via adenosine transporters, AICAR is phosphorylated by adenosine kinase to form 5-aminoimidazole-4-carboxamide ribonucleotide (ZMP), an AMP analog.[1][4] ZMP allosterically activates AMPK, a key regulator of cellular energy homeostasis.[1][5] This activation mimics a state of low cellular energy, leading to the stimulation of catabolic pathways that generate ATP (e.g., fatty acid oxidation and glucose uptake) and the inhibition of anabolic pathways that consume ATP (e.g., protein and fatty acid synthesis).[5] Due to its role in metabolic regulation, AICAR is a valuable tool in research areas such as diabetes, metabolic syndromes, and cancer.[2][6]

These application notes provide detailed protocols for the preparation and storage of **AICAR phosphate** solutions to ensure their stability and efficacy in experimental settings.

Data Presentation

AICAR Solubility

The solubility of AICAR varies depending on the solvent. The following table summarizes the approximate solubility of AICAR in commonly used solvents. It is important to note that

solubility can be affected by factors such as temperature and the purity of the compound.[\[7\]](#)[\[8\]](#)
Warming and vortexing may be required to fully dissolve the compound.[\[1\]](#)[\[9\]](#)

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	20 - 163.3	~77 - 632	Fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility. [2] [10]
Water	7 - 80	~27 - 310	Heating to 37°C may be necessary to achieve higher concentrations. [1] [7]
PBS (pH 7.2)	~2.5	~9.7	Suitable for preparing physiological solutions. [10]
Ethanol	~1 - 2	~3.9 - 7.7	Warming may be required. [7] [10]
Dimethyl Formamide	~10	~38.7	Should be purged with an inert gas. [10]

Molecular Weight of AICAR: 258.23 g/mol [\[1\]](#)

Storage and Stability of AICAR Solutions

Proper storage is critical to maintain the potency of AICAR solutions. The stability is highly dependent on the solvent and storage temperature.

Form	Storage Temperature	Duration	Key Considerations
Crystalline Solid	-20°C	≥ 4 years	Store in a desiccated environment.[7][10]
DMSO Stock Solution	-20°C	1 month - 1 year	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.[1][2][8]
-80°C	1 - 2 years	Preferred for long-term storage.[2][11][12]	
Aqueous (Water/PBS) Solution	2-8°C	Not recommended for more than one day	Prepare fresh before use for optimal results.[7][10]
-20°C	Not recommended	Freezing aqueous solutions can lead to precipitation and degradation.	

Experimental Protocols

Protocol 1: Preparation of a 50 mM AICAR Stock Solution in DMSO

Materials:

- AICAR phosphate powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- **Preparation:** Allow the AICAR powder vial and DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh the desired amount of AICAR powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 12.91 mg of AICAR (Molecular Weight: 258.23 g/mol).
- **Dissolution:** Add the weighed AICAR powder to a sterile tube. Add the calculated volume of DMSO (in this case, 1 mL).
- **Mixing:** Vortex the solution thoroughly until the AICAR is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.^{[1][9]} The solution should be clear.^[1]
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes contamination and degradation from repeated freeze-thaw cycles.^[1]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^[12] Protect from light.^[1]

Protocol 2: Preparation of a 10 mM AICAR Aqueous Solution for In Vitro Experiments

Materials:

- **AICAR phosphate** powder
- Sterile, nuclease-free water or Phosphate Buffered Saline (PBS)
- Sterile conical tube
- Vortex mixer
- Water bath (optional)
- Sterile filter (0.22 µm)

Procedure:

- Preparation: Bring the AICAR powder to room temperature.
- Weighing: To prepare 10 mL of a 10 mM solution, weigh out 25.82 mg of AICAR.
- Dissolution: Add the AICAR powder to a sterile conical tube. Add 10 mL of sterile water or PBS.
- Mixing: Vortex the solution until the powder is fully dissolved. If needed, warm the solution in a 37°C water bath to aid dissolution.[\[1\]](#)
- Sterilization: Sterile filter the solution using a 0.22 µm syringe filter into a new sterile tube.
- Use: It is highly recommended to use aqueous solutions of AICAR on the same day they are prepared.[\[7\]](#)[\[10\]](#) Storage is not advised due to limited stability.

Protocol 3: Application of AICAR in Cell Culture

Objective: To activate AMPK in cultured cells.

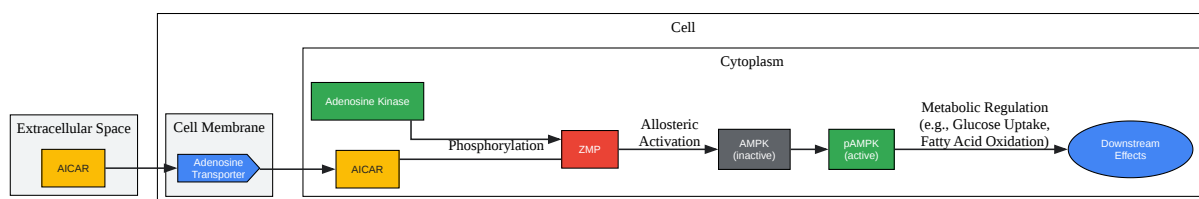
Procedure:

- Cell Seeding: Plate cells at the desired density and allow them to adhere and grow overnight.
- Preparation of Working Solution: On the day of the experiment, thaw an aliquot of the AICAR DMSO stock solution. Dilute the stock solution to the final desired concentration (typically 0.5-2 mM) in pre-warmed cell culture medium.[\[1\]](#) For example, to prepare 1 mL of medium with a final concentration of 1 mM AICAR from a 50 mM stock, add 20 µL of the stock solution to 980 µL of medium.
- Cell Treatment: Remove the existing medium from the cells and replace it with the AICAR-containing medium.
- Incubation: Incubate the cells for the desired period (e.g., 30 minutes to 24 hours), depending on the experimental endpoint.[\[1\]](#)

- **Downstream Analysis:** Following incubation, cells can be harvested for various analyses, such as Western blotting for phospho-AMPK levels, metabolic assays, or gene expression studies.

Visualizations

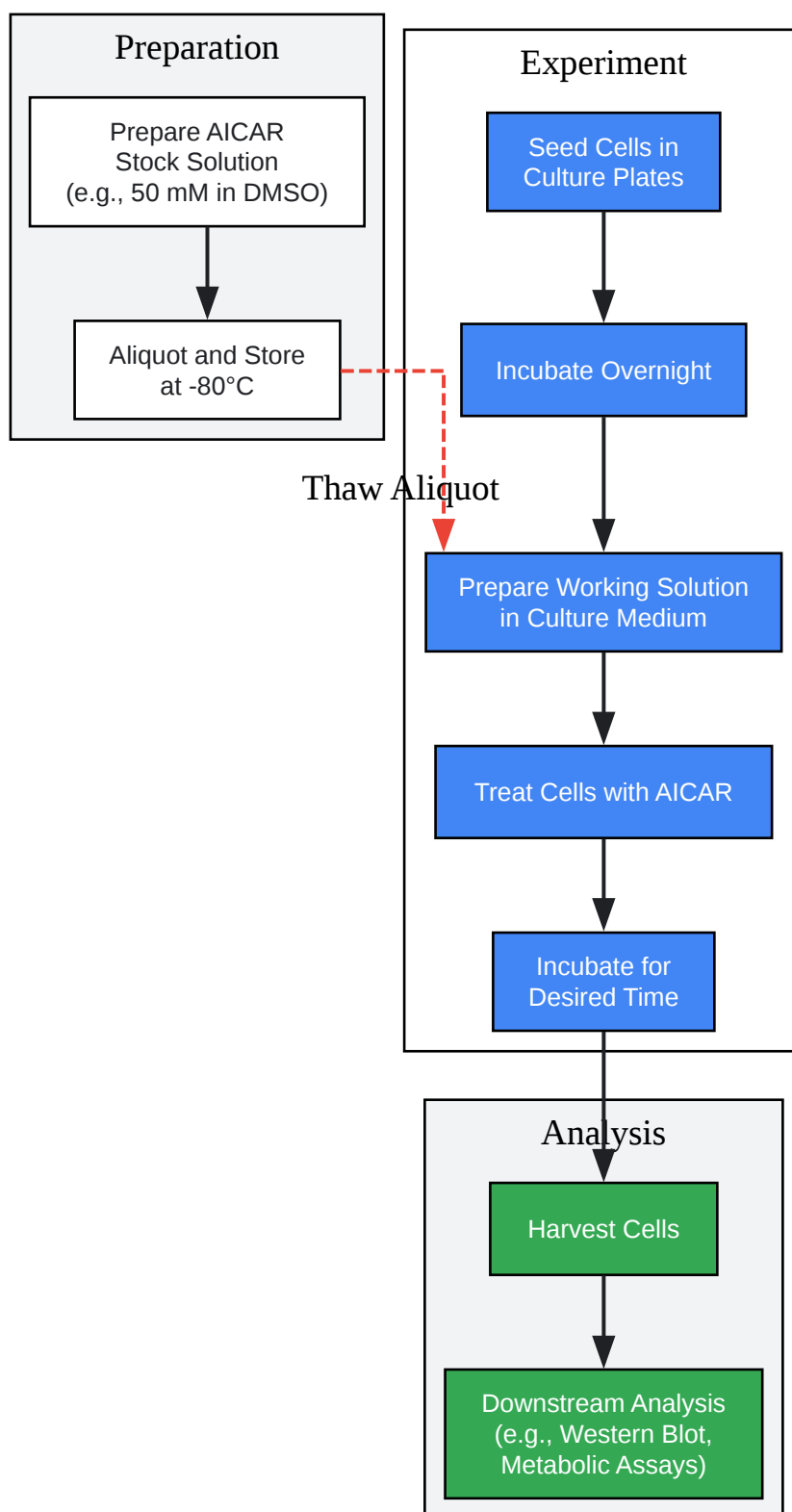
AICAR Signaling Pathway



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Caption: AICAR cellular uptake and activation of the AMPK signaling pathway.

Experimental Workflow for AICAR Treatment in Cell Culture



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Caption: A general experimental workflow for treating cultured cells with AICAR.

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